

Proper solubility and storage conditions for AKTide-2T

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Compound of Interest

Compound Name: AKTide-2T

Cat. No.: B561564

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Application Notes and Protocols for AKTide-2T

For Researchers, Scientists, and Drug Development Professionals

Introduction

AKTide-2T is a synthetic peptide that serves as a highly specific substrate for Akt (also known as Protein Kinase B or PKB), a serine/threonine-specific protein kinase that plays a critical role in key cellular processes such as glucose metabolism, apoptosis, cell proliferation, and angiogenesis. The amino acid sequence of **AKTide-2T**, ARKRERTYSFGHHA, is optimized for phosphorylation by Akt, making it an invaluable tool for the in vitro characterization of Akt kinase activity and for the screening of Akt inhibitors. This document provides detailed guidelines for the proper handling, storage, and use of **AKTide-2T** in experimental settings.

Product Specifications

Property	Value	Source
Amino Acid Sequence	Ala-Arg-Lys-Arg-Glu-Arg-Thr-Tyr-Ser-Phe-Gly-His-His-Ala	[1]
Molecular Weight	1715.89 g/mol	[2]
CAS Number	324029-01-8	[2]
Purity	≥95% by HPLC	[3]
Form	Off-white solid, supplied as a trifluoroacetate salt	[3]

Solubility and Storage

Proper solubility and storage are critical for maintaining the stability and activity of **AKTide-2T**.

Solubility Data

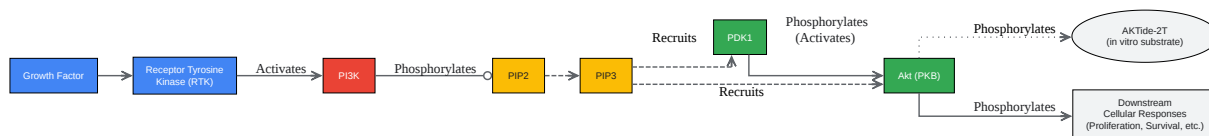
Solvent	Concentration	Source
Water	1 mg/mL	[2][4]
DMSO	5 mg/mL	[3]

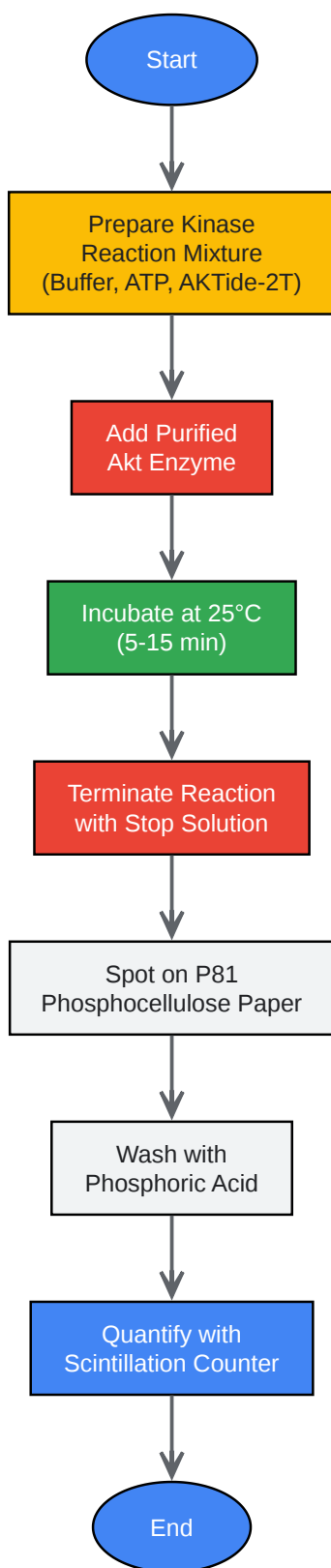
Storage Conditions

Form	Storage Temperature	Stability	Special Instructions	Source
Lyophilized Powder	-20°C	Store desiccated.	[2][3]	
Reconstituted Solution	-20°C	Stock solutions are stable for up to 3 months.	Aliquot to avoid repeated freeze-thaw cycles.	[3]

Signaling Pathway

AKTide-2T is a substrate for Akt, a central node in the PI3K/Akt signaling pathway. This pathway is activated by growth factors and other extracellular signals, leading to the phosphorylation and activation of Akt. Activated Akt then phosphorylates a multitude of downstream targets, including **AKTide-2T** in an in vitro setting, to regulate diverse cellular functions.





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